

What is the chemical structure of Staphyloferrin A?

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Compound of Interest

Compound Name: Staphyloferrin A

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Staphyloferrin A: A Comprehensive Technical Guide

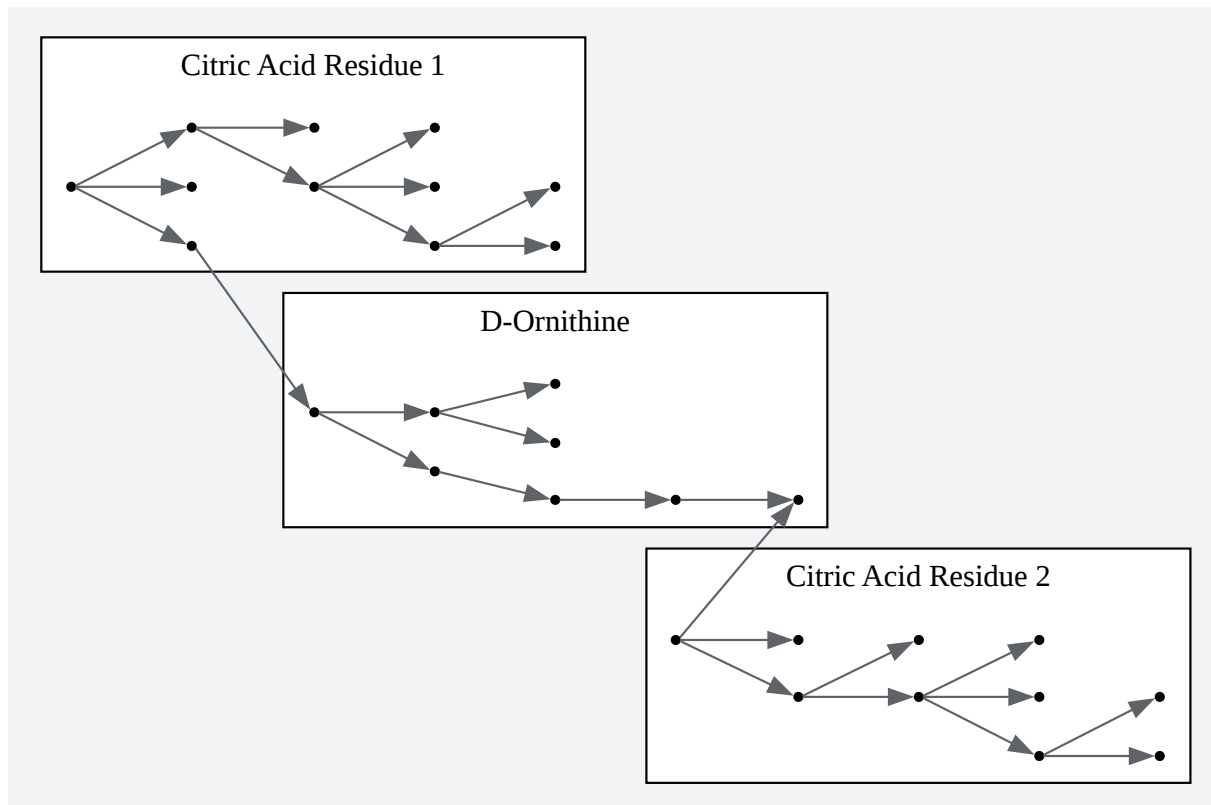
For Researchers, Scientists, and Drug Development Professionals

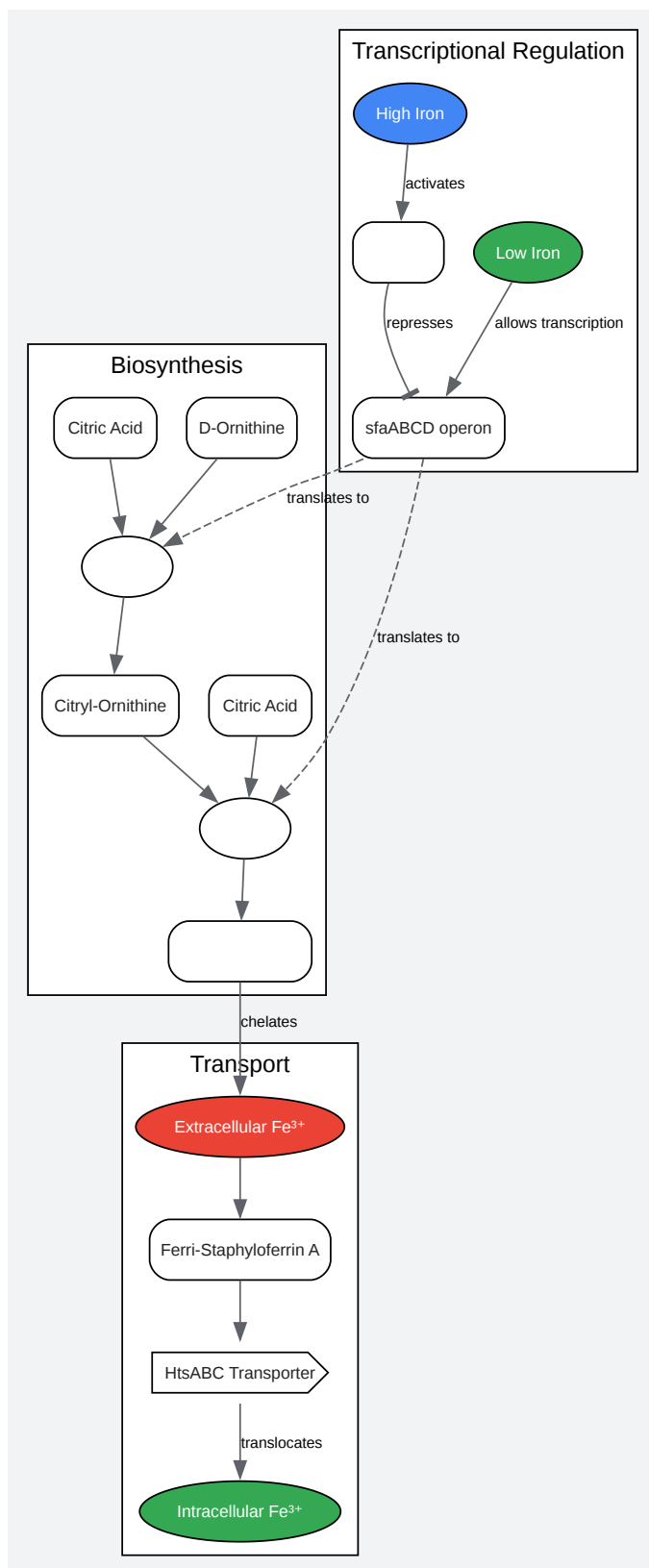
Introduction

Staphyloferrin A is a carboxylate-type siderophore produced by various staphylococcal species, most notably *Staphylococcus aureus*, to acquire iron from its environment.[1][2] Iron is an essential nutrient for bacterial growth and pathogenesis, and the ability to scavenge this metal from the host is a critical virulence factor. **Staphyloferrin A** plays a key role in this process by chelating ferric iron (Fe^{3+}) with high affinity and transporting it back into the bacterial cell. This technical guide provides an in-depth overview of the chemical structure, biosynthesis, regulation, and experimental protocols related to **Staphyloferrin A**.

Chemical Structure

Staphyloferrin A is chemically known as N^2, N^5 -di-(1-oxo-3-hydroxy-3,4-dicarboxybutyl)-D-ornithine.[2] Its structure consists of a central D-ornithine molecule linked via amide bonds to two residues of citric acid.[2] This molecular arrangement provides multiple carboxyl and hydroxyl groups that act as ligands to coordinate a single ferric ion in an octahedral geometry.[2] The molecular formula of **Staphyloferrin A** is $\text{C}_{17}\text{H}_{24}\text{N}_2\text{O}_{14}$.





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References

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- 2. researchgate.net [researchgate.net]
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